Application Note: Synthesis of Terbinafine Hydrochloride via Reductive Amination

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Compound of Interest

Compound Name:	*(E)-6,6-Dimethyl-2-hepten-4-ynal*
CAS No.:	*138139-82-9*
Cat. No.:	*B1141948*

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Executive Summary

Terbinafine is a potent allylamine antifungal agent that inhibits squalene epoxidase. While industrial synthesis often relies on the alkylation of N-methyl-1-naphthalenemethanamine with 1-chloro-6,6-dimethyl-2-hepten-4-yne, this protocol focuses on the Reductive Amination pathway.

This route utilizes **(E)-6,6-Dimethyl-2-hepten-4-ynal** (Aldehyde) and N-methyl-1-naphthalenemethanamine (Secondary Amine). The reaction proceeds via an iminium ion intermediate, which is selectively reduced to the tertiary amine. This method minimizes the formation of dialkylated by-products common in direct alkylation and avoids the use of unstable allylic halides.

Key Advantages of this Protocol:

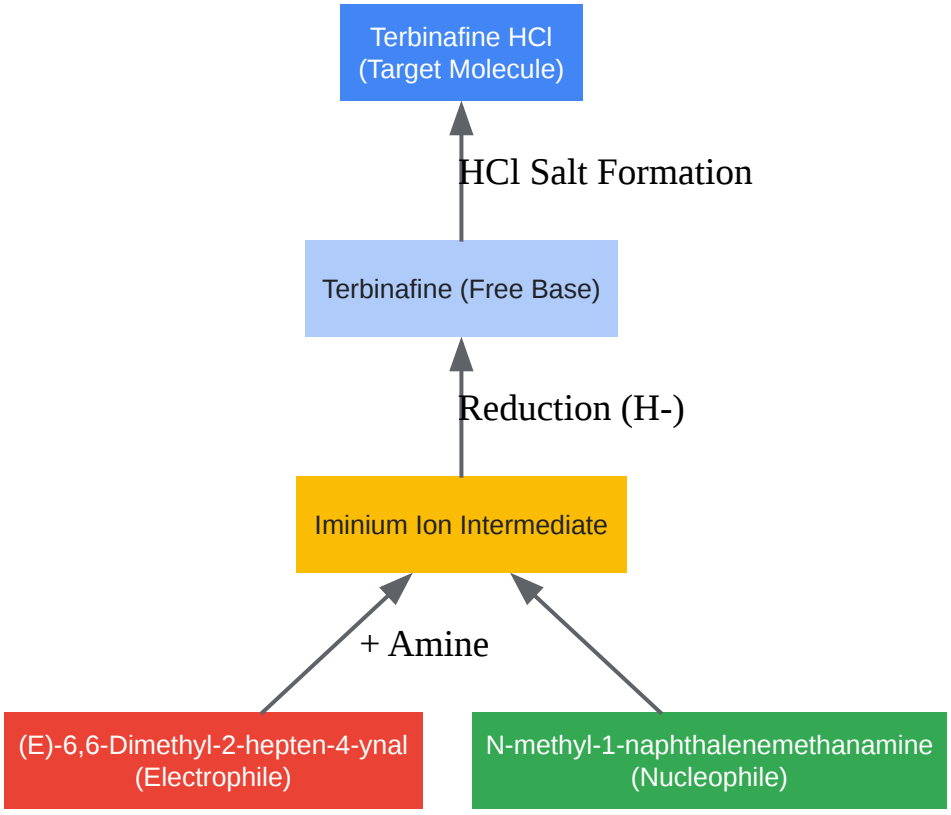
- Stereochemical Integrity: Preserves the (E)-configuration of the enyne system.
- Safety: Avoids handling lachrymatory and potentially mutagenic allylic chlorides.

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- Selectivity: Reductive amination conditions are tuned to reduce the C=N bond without affecting the conjugated alkene or alkyne.

Retrosynthetic Analysis & Pathway

The synthesis disconnects at the C-N bond between the allylic side chain and the amine nitrogen.



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Figure 1: Retrosynthetic disconnection showing the convergence of the aldehyde and secondary amine.

Experimental Protocol

Materials & Reagents[1][2][3][4][5][6][7][8]

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Reagent	MW (g/mol)	Equiv.[1][2]	Role
N-methyl-1-naphthalenemethanamine	171.24	1.0	Nucleophile (Amine)
(E)-6,6-Dimethyl-2-hepten-4-ynal	136.19	1.1	Electrophile (Aldehyde)
Sodium Triacetoxyborohydride (STAB)	211.94	1.4	Reducing Agent
Acetic Acid (AcOH)	60.05	1.0-2.0	Catalyst/pH Control
1,2-Dichloroethane (DCE)	-	Solvent	Reaction Medium
Hydrochloric Acid (conc.)	36.46	Excess	Salt Formation
Isopropanol (IPA)	-	Solvent	Crystallization

> *Note on Reducing Agents: While Sodium Borohydride ($NaBH_4$) is mentioned in earlier patents (e.g., EP 0 024 587), Sodium Triacetoxyborohydride (STAB) is recommended here. STAB is milder and more selective for reductive amination of aldehydes with secondary amines, minimizing the risk of reducing the conjugated enyne system (1,4-reduction) or the aldehyde itself before iminium formation.*

Step-by-Step Methodology

Step 1: Iminium Ion Formation & Reduction

- Setup: Flame-dry a 500 mL round-bottom flask (RBF) equipped with a magnetic stir bar and nitrogen inlet.

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- Charging: Add N-methyl-1-naphthalenemethanamine (17.1 g, 100 mmol) and 1,2-Dichloroethane (DCE) (200 mL). Stir until dissolved.
- Aldehyde Addition: Add **(E)-6,6-Dimethyl-2-hepten-4-ynal** (15.0 g, 110 mmol) to the solution.
- Acid Catalysis: Add Acetic Acid (6.0 g, 100 mmol).
  - Mechanism:[3][4][5] The acid catalyzes the formation of the hemiaminal and subsequent dehydration to the iminium ion.
- Reaction: Stir the mixture at room temperature (20–25°C) for 30–60 minutes to ensure equilibrium formation of the iminium species.
- Reduction: Cool the mixture to 0°C in an ice bath. Add Sodium Triacetoxyborohydride (29.7 g, 140 mmol) portion-wise over 20 minutes.
  - Caution: Gas evolution (hydrogen) may occur. Ensure proper venting.
- Completion: Allow the reaction to warm to room temperature and stir for 4–6 hours. Monitor by TLC or HPLC (Target: Disappearance of Amine).

Step 2: Workup and Isolation of Free Base

- Quench: Carefully quench the reaction by adding saturated aqueous $NaHCO_3$ (150 mL) until pH is basic (~8-9). Stir vigorously for 20 minutes to decompose excess borohydride.
- Extraction: Separate the organic layer.[5] Extract the aqueous layer with Dichloromethane (DCM) (2 x 50 mL).
- Washing: Combine organic layers and wash with brine (100 mL).
- Drying: Dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield the crude Terbinafine free base as a pale yellow oil.

Step 3: Salt Formation (Hydrochloride)

- Dissolution: Dissolve the crude oil in Isopropanol (IPA) (50 mL) and Ethyl Acetate (50 mL).

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- Acidification: Cool to 0–5°C. Slowly add concentrated HCl (aq) (approx. 10 mL) or HCl in IPA solution dropwise until pH < 2.
- Precipitation: A white precipitate of Terbinafine Hydrochloride should form. If oiling occurs, heat to reflux to dissolve, then cool slowly to induce crystallization.
- Filtration: Filter the solid and wash with cold Ethyl Acetate.
- Drying: Dry in a vacuum oven at 50°C for 12 hours.

Critical Process Parameters (CPP) & Troubleshooting

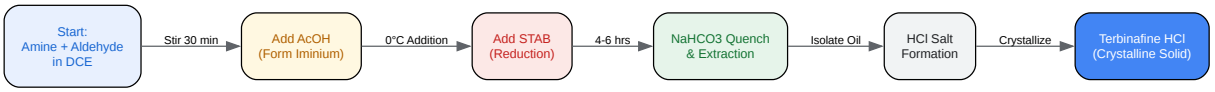
The following table summarizes common issues and their scientific resolutions.

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete Iminium formation	Ensure 30 min stir time with AcOH before adding reducing agent.
Impurity: Alcohol	Direct reduction of aldehyde	Use STAB instead of $NaBH_4$; ensure amine is present before reductant.
Impurity: Saturated Alkyl	Over-reduction of alkene/alkyne	Temperature too high during reduction; maintain <25°C.
Oiling during Salt Step	Impure Free Base or wet solvent	Recrystallize from IPA/Acetone; ensure water removal during workup.

Process Visualization

The following diagram illustrates the reaction flow and decision points.

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Figure 2: Process Flow Diagram for the Reductive Amination of Terbinafine.

References

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- Stütz, A. (1981). European Patent EP 0 024 587 B1: Naphthylmethylamine derivatives, process for their production and pharmaceutical compositions containing them. European Patent Office. (Describes the original reductive amination route). Link

- Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride.[3] Studies on Direct and Indirect Reductive Amination Procedures. Journal of Organic Chemistry, 61(11), 3849-3862. (Standard reference for STAB protocol). Link

- Ladwa, M., et al. (2006).[6] Process for the preparation of Terbinafine and salts thereof.[7][5][8] US Patent Application 2006/0004230 A1. (Discusses various synthetic routes including aldehyde precursors). Link

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